

Spectroscopic Profile of 1-Chloro-2-propylbenzene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-2-propylbenzene

CAS No.: 1730-86-5

Cat. No.: B155286

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1-Chloro-2-propylbenzene** (o-Chloropropylbenzene), a substituted aromatic compound. The information compiled herein is essential for the identification, characterization, and quality control of this molecule in research and development settings. This document presents available quantitative data from mass spectrometry and nuclear magnetic resonance spectroscopy, alongside representative experimental protocols.

Core Spectroscopic Data

The spectroscopic data for **1-Chloro-2-propylbenzene** is summarized in the following tables. It is important to note that while mass spectrometry data is readily available, specific, experimentally verified high-resolution ^1H and ^{13}C NMR data is not widely published. The NMR data presented is therefore estimated based on established chemical shift ranges for analogous compounds and substituent effects on the benzene ring.

Table 1: Mass Spectrometry (MS) Data for **1-Chloro-2-propylbenzene**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ Cl	[NIST], [PubChem]
Molecular Weight	154.64 g/mol	[NIST], [PubChem]
Ionization Mode	Electron Ionization (EI)	[NIST]
Major Fragment Ions (m/z)		
154	[M] ⁺ (Molecular Ion)	[PubChem]
125	[M - C ₂ H ₅] ⁺ (Loss of ethyl group)	[PubChem]
119	[M - Cl] ⁺ (Loss of chlorine)	
91	[C ₇ H ₇] ⁺ (Tropylium ion)	

Table 2: Predicted ¹³C Nuclear Magnetic Resonance (NMR) Data for **1-Chloro-2-propylbenzene**

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Notes
C1 (C-Cl)	133 - 136	Quaternary carbon, deshielded by chlorine.
C2 (C-CH ₂ CH ₂ CH ₃)	138 - 141	Quaternary carbon, deshielded by the alkyl group.
C3, C4, C5, C6 (Ar-H)	126 - 130	Aromatic carbons. The specific shifts depend on their position relative to the substituents.
α-CH ₂	35 - 38	Benzylic carbon, deshielded by the aromatic ring.
β-CH ₂	24 - 27	
γ-CH ₃	13 - 15	

Table 3: Predicted ¹H Nuclear Magnetic Resonance (NMR) Data for **1-Chloro-2-propylbenzene**

Proton(s)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Aromatic Protons (4H)	7.1 - 7.4	Multiplet	~7-8 (ortho), ~2-3 (meta)	Complex splitting pattern due to coupling between non-equivalent aromatic protons.
α-CH ₂ (2H)	2.6 - 2.8	Triplet	~7.5	Benzylic protons, deshielded by the aromatic ring.
β-CH ₂ (2H)	1.6 - 1.8	Sextet	~7.5	
γ-CH ₃ (3H)	0.9 - 1.0	Triplet	~7.5	

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **1-Chloro-2-propylbenzene** are not available in the public domain. However, the following represents standard methodologies for the analysis of similar chlorinated aromatic compounds.

Gas Chromatography-Mass Spectrometry (GC-MS)

A common technique for the analysis of volatile and semi-volatile organic compounds like **1-Chloro-2-propylbenzene** is Gas Chromatography coupled with Mass Spectrometry (GC-MS).

Instrumentation:

- Gas Chromatograph: Equipped with a split/splitless injector and a capillary column suitable for aromatic compounds (e.g., a 30 m x 0.25 mm ID, 0.25 μm film thickness column with a 5% phenyl-methylpolysiloxane stationary phase).

- **Mass Spectrometer:** A quadrupole or ion trap mass spectrometer capable of electron ionization (EI) and scanning a mass range of m/z 50-500.

Methodology:

- **Sample Preparation:** The sample is typically dissolved in a volatile organic solvent such as dichloromethane or hexane to a concentration of approximately 1 mg/mL.
- **Injection:** A 1 μ L aliquot of the sample is injected into the GC inlet, which is maintained at a temperature of 250°C. A split ratio of 50:1 is commonly used.
- **Chromatographic Separation:** The GC oven temperature is programmed to start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 280°C) at a rate of 10°C/min. Helium is typically used as the carrier gas with a constant flow rate of 1 mL/min.
- **Mass Spectrometry:** As the compound elutes from the GC column, it enters the mass spectrometer. The molecules are ionized by a 70 eV electron beam. The resulting fragments are separated by the mass analyzer and detected.
- **Data Analysis:** The mass spectrum of the eluting peak corresponding to **1-Chloro-2-propylbenzene** is recorded and compared with spectral libraries for identification. The fragmentation pattern provides structural information.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra are crucial for the detailed structural elucidation of organic molecules.

Instrumentation:

- **NMR Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

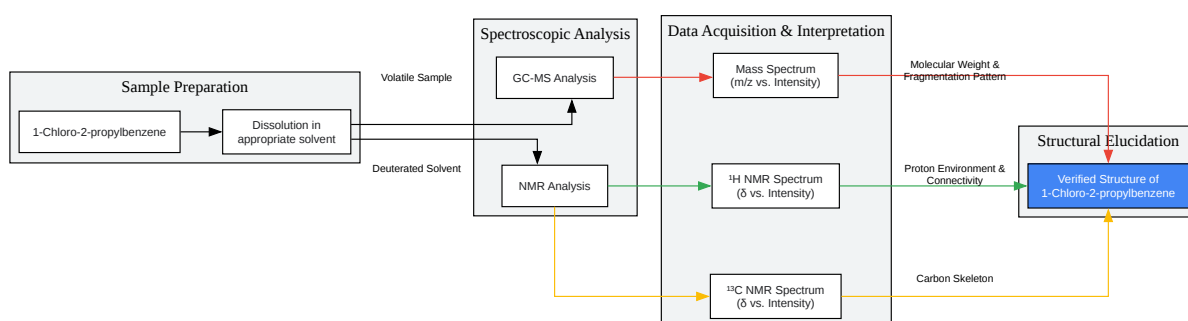
Methodology for ^1H and ^{13}C NMR:

- **Sample Preparation:** Approximately 5-10 mg of the sample is dissolved in 0.5-0.7 mL of a deuterated solvent, typically chloroform- d (CDCl_3), in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

- ^1H NMR Acquisition: A standard one-pulse experiment is performed. Key parameters include a 90° pulse width, a relaxation delay of 1-2 seconds, and the acquisition of 16-32 scans to improve the signal-to-noise ratio.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C NMR spectrum is typically acquired. This involves a 90° pulse, a relaxation delay of 2-5 seconds, and the accumulation of a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of the ^{13}C isotope. Proton decoupling simplifies the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to produce the final NMR spectra. The chemical shifts of the signals are reported in parts per million (ppm) relative to the TMS standard.

Visualization of Spectroscopic Workflow

The logical flow of spectroscopic analysis for the characterization of **1-Chloro-2-propylbenzene** is depicted in the following diagram.



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Caption: Workflow for the spectroscopic characterization of **1-Chloro-2-propylbenzene**.

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